Spectroscopic Data of 2-Furancarboxaldehyde, 4-bromo-5-methyl-: A Technical Guide

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Compound of Interest

Compound Name:	*2-Furancarboxaldehyde, 4-bromo-5-methyl-*
CAS No.:	*20627-04-7*
Cat. No.:	*B12215617*

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Introduction

2-Furancarboxaldehyde, 4-bromo-5-methyl- (CAS No: 20627-04-7) is a substituted furan derivative of significant interest in synthetic organic chemistry.[1][2] Its utility as a building block in the development of more complex molecules, including potential pharmaceuticals and agrochemicals, necessitates a thorough understanding of its structural and electronic properties.[3] Spectroscopic analysis provides the fundamental data required for unequivocal structure elucidation, quality control, and the prediction of chemical reactivity.

This technical guide offers a comprehensive overview of the expected spectroscopic data for **2-Furancarboxaldehyde, 4-bromo-5-methyl-**. As direct, high-resolution experimental spectra for this specific compound are not widely published, this document synthesizes predicted data based on established principles of spectroscopy and analysis of structurally analogous furan derivatives. The information is tailored for researchers, scientists, and drug development professionals who require a robust understanding of the compound's spectral characteristics for identification and characterization.

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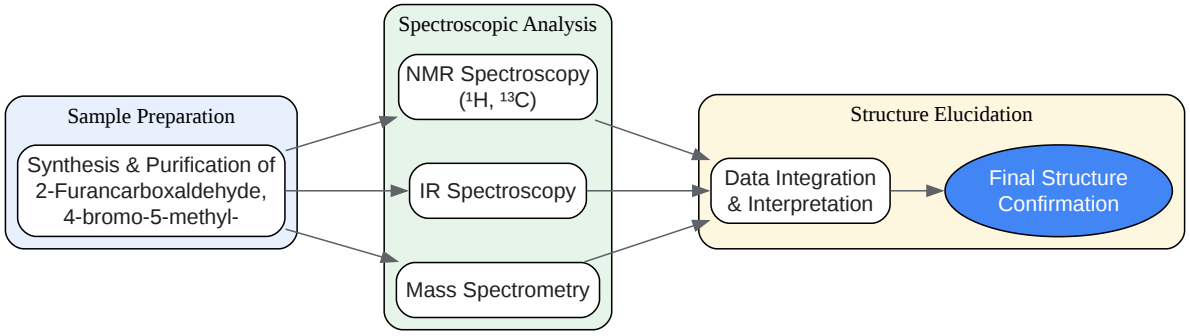
Molecular Structure and Properties:

- Molecular Formula: $C_6H_5BrO_2$[4][5]
- Molecular Weight: 189.01 g/mol [1][5]
- Synonyms: 4-bromo-5-methyl-2-furaldehyde, 4-bromo-5-methylfuran-2-carbaldehyde[1][2][5]



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Sources

- 1. chemscene.com [chemscene.com]
- 2. 4-bromo-5-methyl-2-furaldehyde | CAS#:20627-04-7 | Chemsrc [chemsrc.com]
- 3. chemimpex.com [chemimpex.com]
- 4. PubChemLite - 2-furancarboxaldehyde, 4-bromo-5-methyl- (C6H5BrO2) [pubchemlite.lcsb.uni.lu]

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- 5. 2-Furancarboxaldehyde, 4-bromo-5-methyl- | C6H5BrO2 | CID 641474 - PubChem [pubchem.ncbi.nlm.nih.gov]
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